

# An In-depth Technical Guide to Oxane-4-thiol: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: Oxane-4-thiol

CAS No.: 203246-71-3

Cat. No.: B033081

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## Abstract

**Oxane-4-thiol**, also known as Tetrahydro-2H-pyran-4-thiol, is a heterocyclic organic compound of significant interest in medicinal chemistry and materials science. Its unique structural scaffold, incorporating both a tetrahydropyran ring and a reactive thiol group, makes it a versatile building block for the synthesis of novel molecules with diverse biological activities and material properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **Oxane-4-thiol**, detailed experimental protocols for its synthesis and characterization, and a discussion of its current and potential applications in research and drug development.

## Introduction: The Significance of the Oxane-4-thiol Moiety

The tetrahydropyran (oxane) ring is a prevalent structural motif in a vast array of natural products and pharmaceuticals. Its saturated, non-planar structure can impart favorable pharmacokinetic properties to drug candidates, including improved solubility and metabolic

stability. When combined with a thiol (-SH) group at the 4-position, the resulting **Oxane-4-thiol** molecule possesses a highly nucleophilic center, enabling a wide range of chemical transformations. This unique combination of a stable heterocyclic core and a reactive functional group makes **Oxane-4-thiol** a valuable intermediate for introducing the tetrahydropyran moiety into larger, more complex molecules and for the development of sulfur-containing compounds with potential therapeutic applications.

## Physicochemical Properties of Oxane-4-thiol

A thorough understanding of the physical and chemical properties of **Oxane-4-thiol** is essential for its effective use in synthesis and drug design. The following table summarizes its key physicochemical parameters.

Property	Value	Source
Chemical Formula	C <sub>5</sub> H <sub>10</sub> OS	[1]
Molecular Weight	118.20 g/mol	[1]
CAS Number	203246-71-3	[1]
Appearance	Colorless to pale yellow liquid	-
Odor	Distinctive, thiol-like	-
Boiling Point	174.8 °C at 760 mmHg	[2]
Density	1.03 g/cm <sup>3</sup>	[2]
Flash Point	59.5 °C	[2]
Solubility	Soluble in organic solvents	-
pKa (estimated)	~10-11	[3]

Note: Some physical properties, such as melting point, are not readily available in the literature, which is common for non-crystalline liquids.

## Chemical Structure and Reactivity

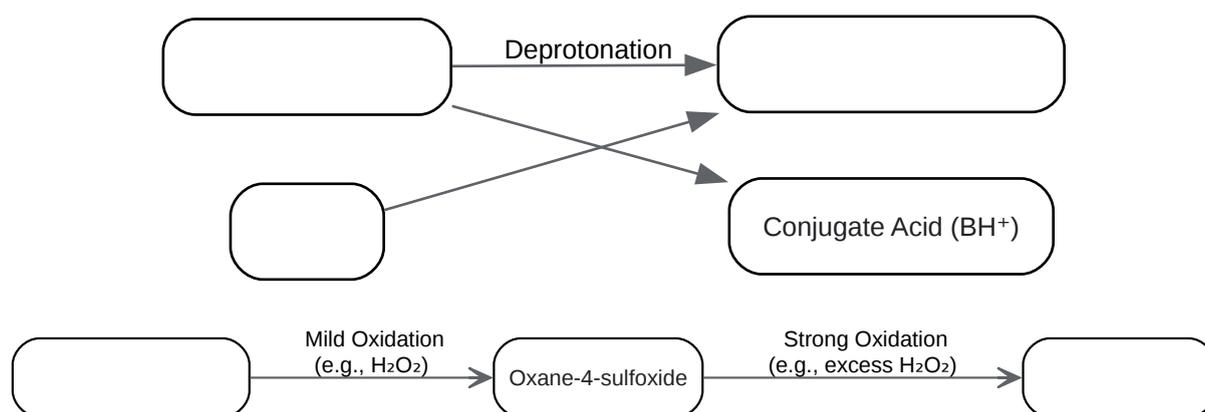
The chemical behavior of **Oxane-4-thiol** is dictated by the interplay between the tetrahydropyran ring and the thiol functional group.

Figure 1: Chemical Structure of **Oxane-4-thiol**.

The thiol group is the primary site of reactivity, undergoing a variety of transformations characteristic of aliphatic thiols.

## Acidity and Thiolate Formation

Similar to other aliphatic thiols, **Oxane-4-thiol** is weakly acidic, with an estimated pKa around 10-11.[3] In the presence of a base, it is readily deprotonated to form the corresponding thiolate anion. This thiolate is a potent nucleophile and plays a central role in many of the reactions of **Oxane-4-thiol**.



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Figure 3: Oxidation pathway of **Oxane-4-thiol**.

## "Click" Chemistry

The thiol group of **Oxane-4-thiol** can participate in "click" reactions, such as thiol-ene and thiol-epoxy reactions. [4][5] These reactions are characterized by their high efficiency, selectivity, and mild reaction conditions, making them powerful tools for bioconjugation and materials synthesis.

## Experimental Protocols

## Synthesis of Oxane-4-thiol

A common laboratory-scale synthesis of **Oxane-4-thiol** involves the reduction of the corresponding ketone, tetrahydro-4H-pyran-4-one, to the alcohol, followed by conversion to a leaving group and subsequent displacement with a thiol surrogate. A more direct approach involves the reaction of a suitable precursor with a source of hydrosulfide.

Protocol: Synthesis from Tetrahydro-4H-thiopyran-4-one

This protocol is adapted from general methods for the synthesis of thiols from ketones.

- Reduction of Tetrahydro-4H-thiopyran-4-one:
  - To a stirred solution of tetrahydro-4H-thiopyran-4-one (1.0 eq) in methanol at 0 °C, add sodium borohydride (1.5 eq) portion-wise.
  - Allow the reaction to warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates complete consumption of the starting material.
  - Quench the reaction by the slow addition of water.
  - Extract the aqueous layer with ethyl acetate (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield tetrahydro-2H-thiopyran-4-ol.
- Conversion to a Mesylate:
  - Dissolve the crude tetrahydro-2H-thiopyran-4-ol (1.0 eq) in dichloromethane and cool to 0 °C.
  - Add triethylamine (1.5 eq) followed by the dropwise addition of methanesulfonyl chloride (1.2 eq).
  - Stir the reaction at 0 °C for 1-2 hours.
  - Wash the reaction mixture with cold 1M HCl, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the crude mesylate.
- Thiol Formation:
  - Dissolve the crude mesylate in a suitable solvent such as DMF.
  - Add a thiolating agent, such as sodium hydrosulfide or thiourea followed by hydrolysis. [6]
    - \* Heat the reaction mixture as necessary and monitor by TLC.
  - Upon completion, perform an aqueous workup and purify the product by distillation or column chromatography to yield **Oxane-4-thiol**.

## Characterization of Oxane-4-thiol

Standard analytical techniques are employed to confirm the identity and purity of the synthesized **Oxane-4-thiol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR spectroscopy will show characteristic signals for the protons on the tetrahydropyran ring and a signal for the thiol proton, which is typically broad and its chemical shift is concentration-dependent.
  - $^{13}\text{C}$  NMR spectroscopy will display the expected number of signals for the carbon atoms of the tetrahydropyran ring.
- Infrared (IR) Spectroscopy:
  - The IR spectrum will exhibit a characteristic S-H stretching vibration in the region of 2550-2600  $\text{cm}^{-1}$ .
- Mass Spectrometry (MS):
  - The mass spectrum will show the molecular ion peak corresponding to the molecular weight of **Oxane-4-thiol** ( $m/z = 118.20$ ).

## Applications in Research and Drug Development

The unique structural features of **Oxane-4-thiol** make it a valuable tool in several areas of chemical and pharmaceutical research.

## Medicinal Chemistry

The tetrahydropyran scaffold is a privileged structure in drug discovery, and **Oxane-4-thiol** provides a convenient handle to introduce this moiety into potential drug candidates. [7]The thiol group can be used as a point of attachment for various pharmacophores or as a key interacting group with biological targets. Furthermore, derivatives of thiopyrans have demonstrated a broad range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.

## Bioconjugation

The nucleophilic nature of the thiol group allows for its use in bioconjugation reactions, where it can be selectively reacted with electrophilic groups on biomolecules such as proteins and peptides. This is particularly useful for the development of targeted drug delivery systems and diagnostic agents.

## Materials Science

Thiols are widely used in materials science for the functionalization of surfaces and the synthesis of polymers. **Oxane-4-thiol** can be employed in the preparation of novel polymers and self-assembled monolayers with tailored properties, leveraging the presence of the tetrahydropyran ring to influence characteristics such as polarity and solubility.

## Safety and Handling

**Oxane-4-thiol** should be handled with appropriate safety precautions in a well-ventilated fume hood. As with most thiols, it has a strong, unpleasant odor. It is flammable and appropriate measures should be taken to avoid ignition sources. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times.

## Conclusion

**Oxane-4-thiol** is a versatile and valuable building block for organic synthesis, with significant potential in drug discovery and materials science. Its combination of a stable tetrahydropyran core and a reactive thiol group allows for a wide range of chemical modifications, enabling the

creation of novel molecules with diverse functionalities. A thorough understanding of its physical and chemical properties, as outlined in this guide, is crucial for harnessing its full potential in research and development.

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